

Thallium(I) Acetate: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *Thallium(I) acetate*

Cat. No.: *B042265*

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For Researchers, Scientists, and Drug Development Professionals

Thallium(I) acetate (TlCH_3COO), a highly toxic, water-soluble, and crystalline compound, presents significant health and environmental risks.^{[1][2]} Its use in laboratory and research settings demands stringent adherence to safety protocols. This in-depth technical guide provides critical Material Safety Data Sheet (MSDS) information, including detailed safety protocols and emergency procedures, to ensure the safe handling and use of this hazardous material.

Chemical and Physical Properties

Thallium(I) acetate is a white, odorless, crystalline solid.^{[1][3]} It is hygroscopic, meaning it readily absorbs moisture from the air, and is also sensitive to heat.^{[4][5]} It is soluble in both water and alcohol.^[6]

Property	Value	Source(s)
Molecular Formula	C ₂ H ₃ O ₂ Tl	[4]
Molecular Weight	263.42 - 263.43 g/mol	[3][6][7]
Appearance	White to off-white crystalline powder/solid	[3][5][7]
Odor	Odorless	[1][3][5]
Melting Point	128 - 131 °C (262.4 - 267.8 °F)	[3][5][6]
Specific Gravity	3.68 - 3.765 g/cm ³	[1][6]
Solubility	Soluble in water and alcohol	[6]
Stability	Hygroscopic and heat sensitive.[5][8] Incompatible with strong oxidizing agents and strong acids.[9][10]	

Toxicological Data and Exposure Limits

Thallium(I) acetate is classified as acutely toxic and can be fatal if swallowed, inhaled, or in contact with skin.[4][5][11] It is also suspected of damaging fertility or the unborn child and may cause damage to organs through prolonged or repeated exposure.[4][11] The central and peripheral nervous systems, as well as body hair, are identified as target organs.[5] The effects of exposure can be cumulative, with symptoms potentially delayed for 12 to 24 hours.[3][12]

Parameter	Value	Species	Route	Source(s)
LD ₅₀ (Lethal Dose, 50%)	41.3 mg/kg	Rat	Oral	[10]
LD ₅₀ (Lethal Dose, 50%)	32 mg/kg (as TI)	Rat (female)	Oral	[6]
LD ₅₀ (Lethal Dose, 50%)	35 mg/kg	Mouse	Oral	[13]
NIOSH REL (Recommended Exposure Limit)	TWA 0.1 mg/m ³ (skin)	N/A	N/A	[13]
NIOSH PEL (Permissible Exposure Limit)	TWA 0.1 mg/m ³ (skin)	N/A	N/A	[13]
NIOSH IDLH (Immediately Dangerous to Life or Health)	15 mg/m ³ (as TI)	N/A	N/A	[13]

TWA: Time-Weighted Average

Hazard Identification and Classification

Thallium(I) acetate is recognized as a hazardous substance with the following classifications:

- Acute Toxicity (Oral, Dermal, Inhalation): Category 1/2 (Fatal)[5][14]
- Specific Target Organ Toxicity (Repeated Exposure): Category 2[5][14]
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child[4]
- Hazardous to the Aquatic Environment (Chronic): Category 2 (Toxic to aquatic life with long lasting effects)[14]

GHS Hazard Pictograms:

- GHS06: Skull and crossbones (Toxic)[[13](#)]

- GHS08: Health hazard[[13](#)]

- GHS09: Environment[[13](#)]

Signal Word: Danger[[5](#)][[13](#)]

Hazard Statements:

- H300 + H330: Fatal if swallowed or if inhaled.[[14](#)]
- H310: Fatal in contact with skin.
- H373: May cause damage to organs through prolonged or repeated exposure.[[14](#)]
- H411: Toxic to aquatic life with long lasting effects.[[14](#)]

Experimental Protocols: Determining Acute Oral Toxicity (LD₅₀)

The LD₅₀ values cited in the safety data sheets are determined through standardized toxicological studies. While the specific, detailed report for **thallium(I) acetate** is not provided in the MSDS, a general methodology for an acute oral toxicity study in rats (as per OECD Guideline 423) would be as follows:

Objective: To determine the median lethal dose (LD₅₀) of a substance when administered orally.

Materials:

- Test substance: **Thallium(I) acetate**
- Test animals: Healthy, young adult laboratory rats (e.g., Sprague-Dawley strain), fasted prior to dosing.
- Vehicle for administration (e.g., distilled water).
- Oral gavage needles and syringes.

- Calibrated balance for weighing animals and the test substance.

Methodology:

- Dose Preparation: A series of graded doses of **thallium(I) acetate** are prepared by dissolving the substance in the vehicle.
- Animal Dosing: A small group of rats is administered a single dose of the test substance via oral gavage. The volume administered is based on the animal's body weight.
- Observation: The animals are observed for signs of toxicity and mortality for a defined period, typically 14 days. Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and behavior.
- Data Collection: The number of mortalities at each dose level is recorded.
- LD₅₀ Calculation: Statistical methods (e.g., probit analysis) are used to calculate the LD₅₀, which is the estimated dose that would be lethal to 50% of the test population.

Safe Handling and Storage

Proper handling and storage procedures are paramount to minimizing the risks associated with **thallium(I) acetate**.

Engineering Controls:

- Work with **thallium(I) acetate** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[8\]](#)
- Eyewash stations and safety showers must be readily accessible near the workstation.[\[4\]](#)[\[8\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[\[11\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[\[11\]](#) Gloves should be inspected before use and removed carefully to avoid skin contamination.[\[4\]](#)

- Skin and Body Protection: A lab coat, apron, or other protective clothing is required to prevent skin exposure.[11]
- Respiratory Protection: If dusts are generated or ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter is necessary.[8]

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe dust or aerosols.[11]
- Do not eat, drink, or smoke in areas where **thallium(I) acetate** is handled or stored.[9]
- Wash hands thoroughly after handling.[4]
- Contaminated work clothing should not be taken home and should be laundered by trained personnel.[9]

Storage:

- Store in a cool, dry, and well-ventilated area in a tightly closed container.[9][11]
- Store locked up.[4][11]
- Protect from moisture and heat.[5][8]
- Store away from incompatible materials such as strong acids and oxidizing agents.[9]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **thallium(I) acetate**.

First Aid Measures:

- General Advice: Show the safety data sheet to the attending medical professional. Immediate medical attention is required.[4]

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.^[4] If not breathing, give artificial respiration.^[4] Immediately call a poison center or doctor.^[11]
- In Case of Skin Contact: Immediately take off all contaminated clothing.^[4] Wash the affected area with plenty of soap and water for at least 15 minutes.^[4] Immediate medical attention is required.^[4]
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.^[4] Get medical attention.^[4]
- If Swallowed: Rinse mouth.^[4] Do NOT induce vomiting.^[11] Immediately call a poison center or doctor.^[11]

Spill and Leak Procedures:

- Evacuate personnel from the spill area.^[9]
- Wear appropriate personal protective equipment.^[11]
- Avoid dust formation.^[4]
- For small spills, dampen the solid material with water and then transfer it to a suitable, sealed container for disposal.^[12] Alternatively, small spills can be mixed with vermiculite or sodium carbonate and swept up.^[11]
- Ventilate the area and wash the spill site after material pickup is complete.^[9]
- Prevent the spillage from entering drains or the environment.^[11]
- Dispose of the waste as hazardous waste in accordance with local, state, and federal regulations.^[9]

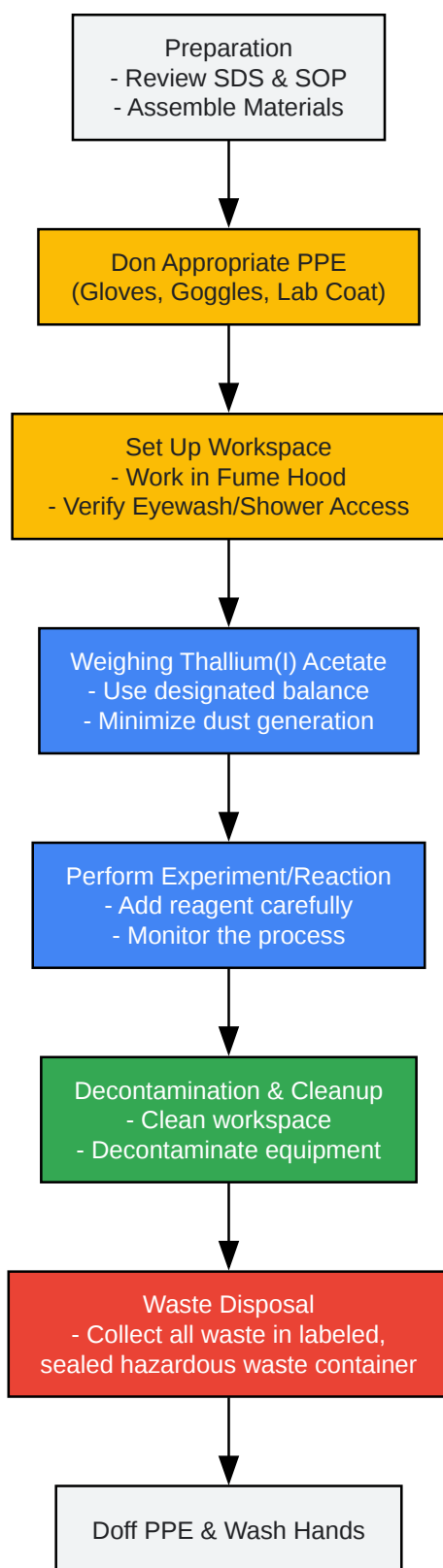
Visualized Workflows and Protocols

To further aid in the safe management of **thallium(I) acetate**, the following diagrams illustrate key workflows and decision-making processes.



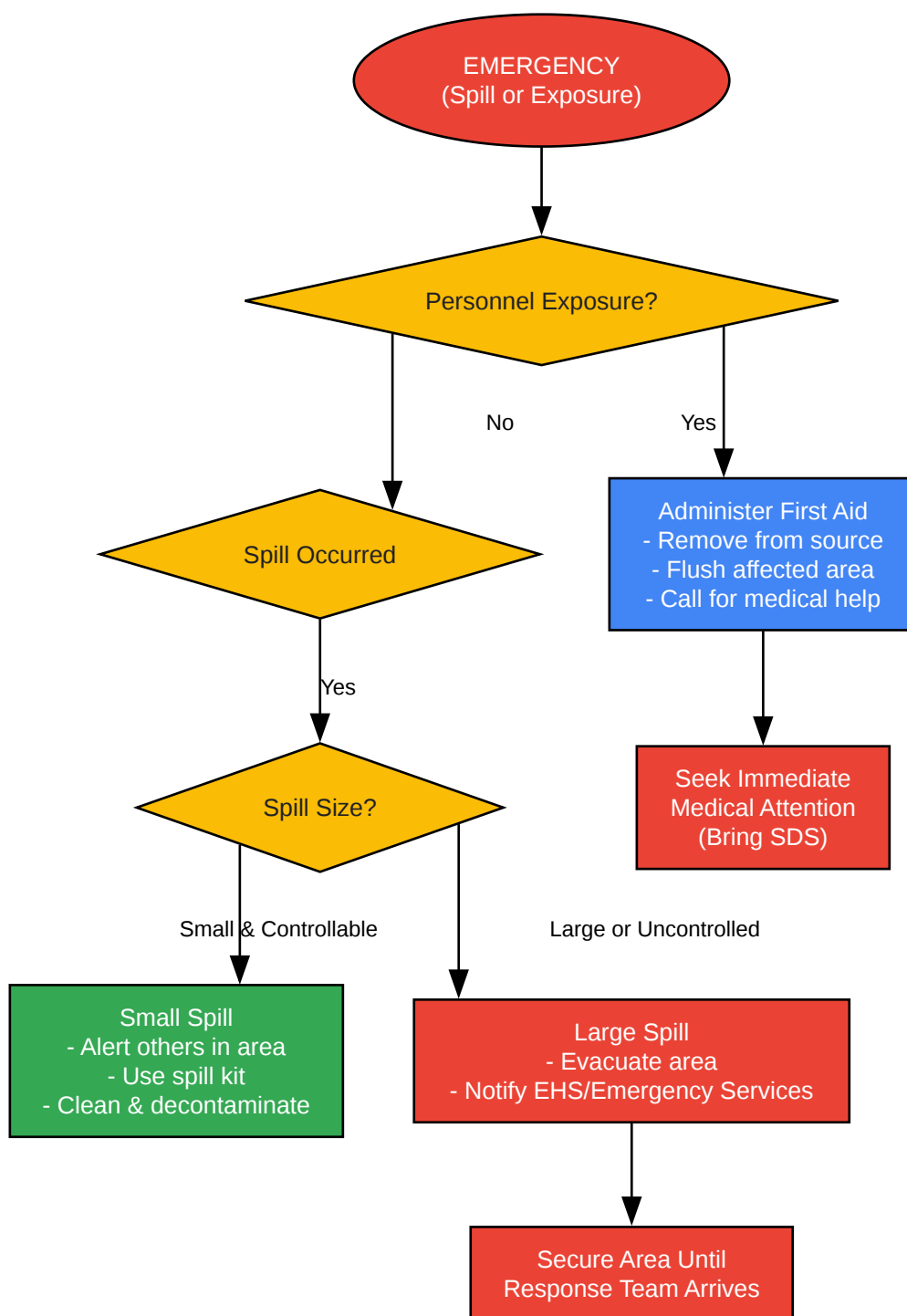
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Caption: Risk assessment workflow for handling **thallium(I) acetate**.



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Caption: General laboratory workflow for using **thallium(I) acetate**.



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Caption: Decision tree for emergency response to a **thallium(I) acetate** incident.

This guide is intended to provide comprehensive safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) provided by the manufacturer before

working with any hazardous material.

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